

Essential Safety and Operational Guide for 3,4'-Dimethylbiphenyl

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Compound of Interest

Compound Name: **3,4'-Dimethylbiphenyl**

Cat. No.: **B1265720**

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This guide provides immediate and essential safety protocols, handling instructions, and disposal plans for **3,4'-Dimethylbiphenyl**, tailored for researchers, scientists, and professionals in drug development. The following procedures are designed to ensure the safe and compliant management of this chemical in a laboratory setting.

Hazard Identification and Safety Data

3,4'-Dimethylbiphenyl is classified with the following hazards.[\[1\]](#) Always consult the specific Safety Data Sheet (SDS) provided by the supplier before handling.

GHS Hazard Statements:

- Causes skin irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Causes serious eye irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- May cause respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- May cause an allergic skin reaction.[\[1\]](#)
- Very toxic to aquatic life with long-lasting effects.[\[2\]](#)

Precautionary Statements:

- Avoid breathing dust, fume, gas, mist, vapors, or spray.[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Wash skin thoroughly after handling.[[2](#)]
- Use only outdoors or in a well-ventilated area.[[2](#)]
- Avoid release to the environment.[[2](#)]
- Wear protective gloves, eye protection, and face protection.[[2](#)]

Property	Value	Reference
CAS Number	7383-90-6	[1]
Molecular Formula	C14H14	[1][4]
Molecular Weight	182.27 g/mol	[1][4]
Appearance	Off-white Powder/Solid	[5][6]
Melting Point	68-70 °C	[2]
Boiling Point	255 °C	[2]
Storage Temperature	0-8 °C	[1]

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to minimize exposure and ensure personal safety. The following table summarizes the recommended equipment.

Protection Type	Recommended Equipment	Specifications and Best Practices
Eye and Face Protection	Safety Goggles and Face Shield	Wear chemical safety goggles that meet recognized standards (e.g., ANSI Z87.1). A face shield should be worn over goggles when there is a risk of splashing. ^{[7][8]}
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended. ^[8] Always inspect gloves for tears or punctures before use and replace them immediately if compromised. ^{[8][9]} For prolonged contact, consider heavier-duty gloves.
Body Protection	Laboratory Coat and Chemical-Resistant Apron	A flame-resistant lab coat should be worn and fully buttoned. For procedures with a higher risk of splashes, a chemical-resistant apron should be worn over the lab coat. ^[8]
Respiratory Protection	Fume Hood or Respirator	All handling of 3,4'-Dimethylbiphenyl should be conducted in a certified chemical fume hood to minimize inhalation of dust or vapors. ^[8] If a fume hood is not available, a NIOSH-approved respirator with appropriate cartridges should be used. ^{[9][10]}

Operational and Handling Protocol

Engineering Controls:

- Work in a well-ventilated area, preferably within a certified chemical fume hood.[8]
- Ensure that an emergency eyewash station and safety shower are readily accessible.[9]

Safe Handling Practices:

- Avoid direct contact with skin, eyes, and clothing.[6]
- Do not inhale dust or vapors.[8]
- Use non-sparking tools to prevent ignition sources.[11]
- Keep the container tightly closed when not in use.[2][6]
- Wash hands thoroughly after handling.[2]

Storage:

- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[5][6]
- Keep containers tightly closed and store at the recommended temperature of 0-8 °C.[1]
- Store in a locked-up location.[2]

Emergency Procedures

First Aid Measures:

- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.[2][12]
- If on Skin: Take off immediately all contaminated clothing. Rinse skin with plenty of water or shower.[2] If skin irritation occurs, get medical advice.[12]

- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[12] If eye irritation persists, get medical advice.[12]
- If Swallowed: Rinse mouth. Immediately make the victim drink water (two glasses at most). Consult a physician.[2]

Spill Response:

- Small Spill:
 - Alert personnel in the immediate area.
 - Wear appropriate PPE as detailed above.
 - Absorb the spill with an inert, non-combustible material such as sand or vermiculite.[8]
 - Collect the absorbed material using non-sparking tools and place it in a labeled, sealed container for hazardous waste disposal.[8]
 - Clean the spill area with a suitable solvent, followed by soap and water.[8]
 - Ventilate the area.[8]
- Large Spill:
 - Evacuate the laboratory immediately.
 - Alert your institution's environmental health and safety (EHS) department.[8]

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